

# In-Depth Technical Guide to the Physical Properties of CAS 113283-93-5

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-(Boc-amino)-2-(ethylamino)ethane

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## Core Compound Identification

CAS Number: 113283-93-5 IUPAC Name: tert-butyl N-[2-(ethylamino)ethyl]carbamate

Molecular Formula: C<sub>9</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub> Molecular Weight: 188.27 g/mol [\[1\]](#)

## Summary of Physical Properties

This section provides a comprehensive overview of the key physical and chemical properties of tert-butyl N-[2-(ethylamino)ethyl]carbamate. The data has been compiled from various sources to ensure accuracy and relevance for research and development applications.

Property	Value	Source(s)
Physical Appearance	Colorless to light yellow liquid	EvitaChem
Boiling Point	Data not available; generally falls within common ranges for similar compounds	[1]
Melting Point	Not applicable (liquid at room temperature)	-
Density	Data not available	-
Flash Point	122°C	[2]
Solubility	Soluble in polar organic solvents (e.g., methanol, ethanol)	EvitaChem
Stability	Stable under standard laboratory conditions; sensitive to strong acids or bases	[1]

## Experimental Protocols for Physical Property Determination

While specific experimental data for all physical properties of CAS 113283-93-5 are not publicly available, standardized methods are routinely employed for their determination. The following protocols outline the general procedures for measuring key physical properties of liquid organic compounds.

### Boiling Point Determination (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The Thiele tube method is a common and efficient technique for determining the boiling point of small quantities of a liquid.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Heating source (e.g., Bunsen burner or oil bath)
- Sample of CAS 113283-93-5

**Procedure:**

- A small amount of the liquid sample is placed in the small test tube.
- The capillary tube, with its sealed end facing upwards, is placed inside the test tube containing the sample.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in the Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- The Thiele tube is gently heated. As the temperature rises, a slow stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a continuous and rapid stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

## **Density Measurement (Pycnometer Method)**

Density is the mass of a substance per unit volume. The pycnometer method is a precise technique for determining the density of liquids.

**Apparatus:**

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance (accurate to  $\pm 0.001$  g)
- Constant temperature bath
- Sample of CAS 113283-93-5
- Distilled water (for calibration)

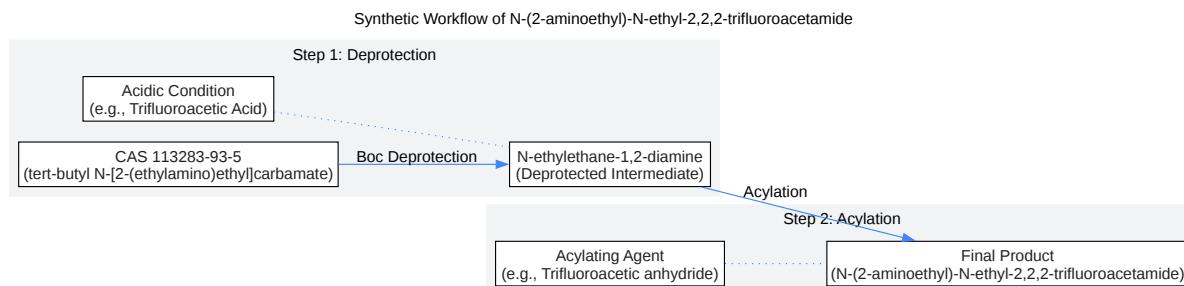
**Procedure:**

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed ( $m_1$ ).
- The pycnometer is filled with distilled water and placed in the constant temperature bath until it reaches thermal equilibrium (e.g., 20°C). The water level is adjusted to the mark, and the pycnometer is weighed again ( $m_2$ ).
- The pycnometer is emptied, dried, and then filled with the sample liquid (CAS 113283-93-5).
- The filled pycnometer is brought to the same constant temperature as the water and weighed ( $m_3$ ).
- The density of the sample is calculated using the following formula:  $\text{Density\_sample} = [(m_3 - m_1) / (m_2 - m_1)] * \text{Density\_water}$

## Role in Organic Synthesis: An Experimental Workflow

CAS 113283-93-5 is a valuable intermediate in organic synthesis, primarily utilized as a protected diamine. The tert-butoxycarbonyl (Boc) group serves as a protecting group for one of the amine functionalities, allowing for selective reactions at the other amine group. A common application is in the synthesis of more complex molecules, such as N-(2-aminoethyl)-N-ethyl-

2,2,2-trifluoroacetamide. The following diagram illustrates the logical workflow for this two-step synthesis.



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Caption: Synthetic pathway from CAS 113283-93-5.

This workflow demonstrates the utility of CAS 113283-93-5 as a building block in multi-step organic synthesis. The selective removal of the Boc protecting group under acidic conditions yields the free diamine, which can then be acylated to introduce the trifluoroacetamide moiety. This controlled, stepwise approach is fundamental in the development of complex molecules for pharmaceutical and other applications.

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## References

- 1. Buy 1-(Boc-amino)-2-(ethylamino)ethane (EVT-347471) | 113283-93-5 [evitachem.com]
- 2. TERT-BUTYL 2-(ETHYLAMINO)ETHYLCARBAMATE manufacturers and suppliers in india [chemicalbook.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to the Physical Properties of CAS 113283-93-5]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b054407#cas-113283-93-5-physical-properties>

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